

Technical Support Center: Triethylborane (TEB)

Safe Handling and Quenching

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylborane

Cat. No.: B153662

[Get Quote](#)

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and quenching of pyrophoric **triethylborane** (TEB). For detailed safety information, always refer to the full Safety Data Sheet (SDS) provided by the manufacturer.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My bottle of **triethylborane** solution appears to have some solid precipitate. Is it still safe to use?

A1: Do not use the solution. The formation of solids can indicate decomposition or the presence of impurities that may increase the risk of unpredictable reactions. Contact your institution's Environmental Health & Safety (EHS) office for guidance on proper disposal of expired or unused reagents.^[1]

Q2: I noticed a white smoke or fume emanating from the septum of my TEB bottle. What should I do?

A2: This indicates a leak and that the TEB is reacting with air. The area should be immediately evacuated. Do not attempt to handle the bottle without proper personal protective equipment and emergency backup. If the situation is minor and you are trained to handle it, you can

tighten the cap in a fume hood. For any significant leak, evacuate the area and call emergency services.[2]

Q3: During quenching, the reaction is producing gas much more rapidly than expected. What is happening and what should I do?

A3: Vigorous gas evolution (hydrogen) is a sign that the quenching agent is being added too quickly or the reaction is not being sufficiently cooled. Immediately stop the addition of the quenching agent. Ensure the reaction flask is securely in the cooling bath (e.g., dry ice/isopropanol).[1][3] Once the reaction subsides, resume addition of the quenching agent at a much slower rate.

Q4: I've accidentally drawn too much TEB into my syringe. What is the safest way to handle the excess?

A4: Do not attempt to return the excess reagent to the original container, as this can introduce contaminants. The excess TEB should be quenched separately following the standard quenching protocol. Discharge the excess into a separate flask containing an inert solvent like hexane or toluene, and then proceed with the slow addition of a quenching agent like isopropanol.

Q5: What should I do if a small spill of TEB occurs in the fume hood?

A5: For a small, manageable spill within a fume hood, cover the spill with a non-combustible absorbent material like dry sand, diatomaceous earth, or vermiculite.[2][4][5] Do NOT use paper towels as they can ignite.[2] Then, carefully quench the absorbed material by slowly adding isopropanol.[2] Once the reaction has ceased, collect the material in a sealed container for hazardous waste disposal.[4]

Quantitative Data Summary

For quick reference, the following tables summarize key quantitative data for **triethylborane**.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Formula	C ₆ H ₁₅ B
Molar Mass	98.00 g/mol
Appearance	Colorless liquid
Density	0.677 g/cm ³
Melting Point	-93 °C (-135 °F)[6]
Boiling Point	95 °C (203 °F)[6][7]
Flash Point	-36 °C
Autoignition Temp.	-20 °C (-4 °F)[6]

Table 2: Hazard and Safety Information

Parameter	Information
GHS Pictograms	GHS02: Flammable, GHS05: Corrosive, GHS06: Toxic, GHS08: Health hazard[6]
Hazard Statements	H225, H250, H301, H314, H330, H360[6]
NFPA 704 Diamond	Health: 3, Flammability: 4, Instability: 3, Special: W
Extinguishing Media	Dry sand, dry chemical powder, carbon dioxide. [8] DO NOT use water or halogenated agents.

Experimental Protocols

Protocol 1: Standard Operating Procedure for Handling **Triethylborane**

- Preparation:
 - Work in a fume hood with the sash positioned as low as possible.[9]
 - Ensure a Class C dry chemical fire extinguisher is readily available.

- Have a container of powdered lime (calcium oxide) or dry sand within arm's reach.
- Wear appropriate Personal Protective Equipment (PPE): flame-retardant lab coat, chemical splash goggles, face shield, and chemical-resistant gloves (ensure gloves are inspected before use).[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Set up all glassware and ensure it is dry and free of contaminants.
- Purge all apparatus with an inert gas (e.g., nitrogen or argon) before introducing TEB.[\[10\]](#)[\[12\]](#)
- Transferring TEB (using a syringe):
 - Ensure the syringe and needle are completely dry.
 - Puncture the septum of the TEB bottle with the needle and draw the desired volume.
 - To prevent drips, a small amount of inert gas can be drawn into the syringe after the liquid.
 - Transfer the TEB solution to the reaction flask slowly and carefully.

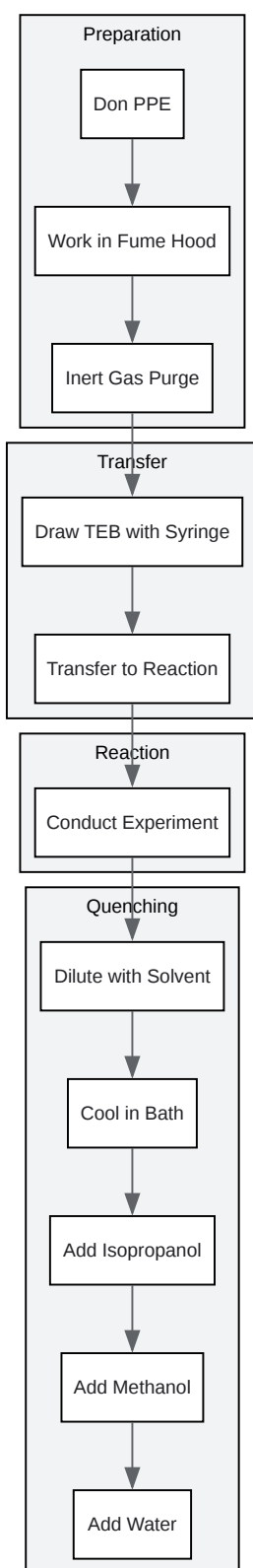
Protocol 2: Quenching Procedure for Unused **Triethylborane**

This procedure should be performed under an inert atmosphere in a fume hood.

- Dilution:
 - In a flask equipped with a stirrer and under an inert atmosphere, dilute the TEB solution with an unreactive solvent such as hexane or toluene to a concentration of less than 20% by weight.[\[3\]](#)
- Cooling:
 - Place the flask in a cooling bath (e.g., an ice-water or dry ice/isopropanol bath).[\[1\]](#)
- Initial Quenching:
 - Slowly add a less reactive alcohol, such as isopropanol, to the cooled, stirred solution dropwise.[\[1\]](#) Be vigilant for any signs of excessive reaction or gas evolution.

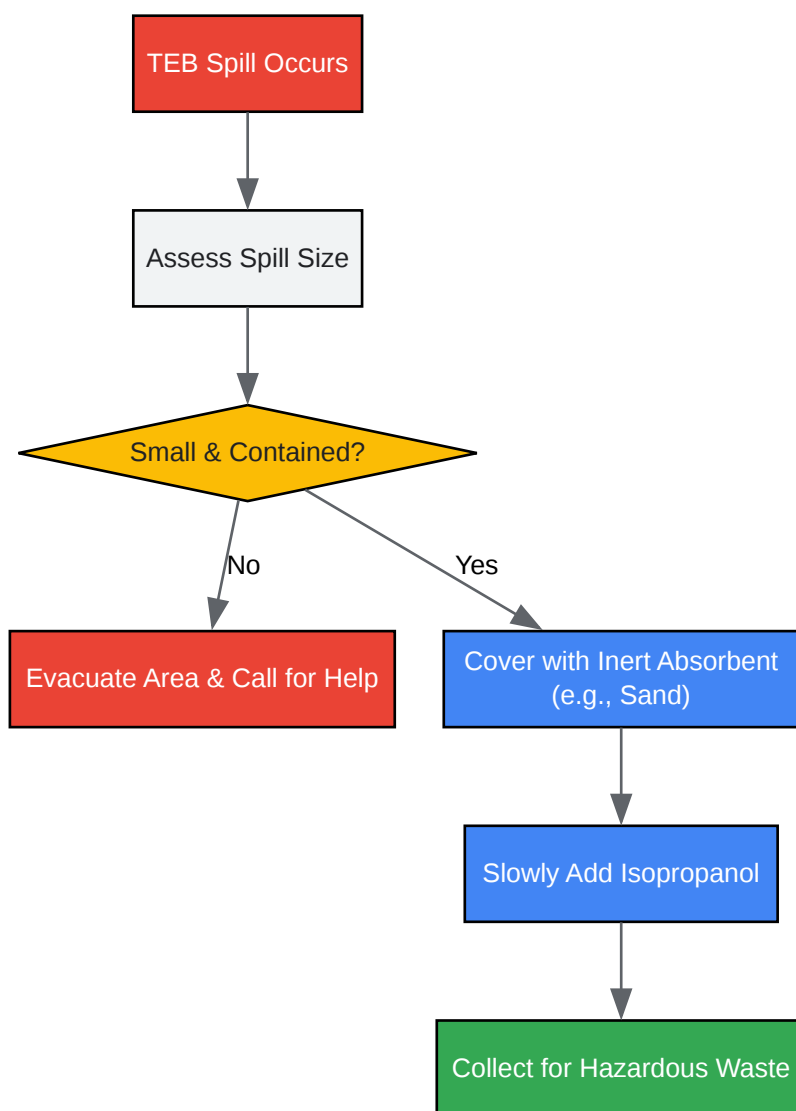
- Secondary Quenching:
 - Once the addition of isopropanol is complete and the reaction has subsided, slowly add a more reactive quenching agent like methanol to ensure all the pyrophoric material is consumed.
- Final Hydrolysis:
 - After the reaction with methanol is complete, very slowly add water dropwise to neutralize any remaining reactive components.
- Disposal:
 - The resulting solution should be disposed of as hazardous waste according to your institution's guidelines.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for handling and quenching **triethylborane**.



[Click to download full resolution via product page](#)

Caption: Logical decision-making process for a **triethylborane** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrophoric Reagents Handling in Research Labs | Environmental Health and Safety - Office of the Vice President for Research | The University of Iowa [ehs.research.uiowa.edu]
- 2. pnpl.gov [pnpl.gov]
- 3. sarponggroup.com [sarponggroup.com]
- 4. synquestlabs.com [synquestlabs.com]
- 5. jk-sci.com [jk-sci.com]
- 6. Triethylborane - Wikipedia [en.wikipedia.org]
- 7. Kinetic Model and Experiment for Self-Ignition of Triethylaluminum and Triethylborane Droplets in Air - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Triethylborane [chemeurope.com]
- 9. ehs.oregonstate.edu [ehs.oregonstate.edu]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. depts.ttu.edu [depts.ttu.edu]
- To cite this document: BenchChem. [Technical Support Center: Triethylborane (TEB) Safe Handling and Quenching]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153662#safe-handling-and-quenching-procedures-for-pyrophoric-triethylborane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com